

Application Notes and Protocols for the Preparation of 1,5-Diphenylcarbazide Solution

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Compound of Interest

Compound Name: 1,5-Diphenylcarbazide

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Introduction

1,5-Diphenylcarbazide (DPC) is a highly sensitive and specific reagent used for the colorimetric determination of hexavalent chromium (Cr(VI)). It is also utilized as a redox indicator and for the detection of other heavy metals such as mercury, cadmium, and osmium. [1][2] The reaction between DPC and Cr(VI) in an acidic medium produces a characteristic reddish-purple complex, which can be quantified spectrophotometrically. [3][4] This document provides detailed protocols for the preparation of **1,5-Diphenylcarbazide** solutions for analytical applications, particularly for the analysis of hexavalent chromium.

Data Presentation

The following tables summarize the various formulations and key parameters for the preparation of **1,5-Diphenylcarbazide** solutions as cited in the literature.

Table 1: **1,5-Diphenylcarbazide** Solution Formulations

Parameter	Formulation 1	Formulation 2	Formulation 3	Formulation 4
Concentration (w/v)	0.25%	0.5%	0.2%	1%
Solvent	Acetone	Acetone	Isopropyl Alcohol	Acetone & Ethanol
Acidification	3M Sulfuric Acid	0.2M Sulfuric Acid	50% Sulfuric Acid	75% Phosphoric Acid
Reference	[5]	[6] [7]	[8]	[4]

Table 2: Properties and Handling of **1,5-Diphenylcarbazide**

Property	Description	Reference
Appearance	White to off-white crystalline powder or flakes.	[9]
Solubility	Soluble in acetone, alcohol, and glacial acetic acid. Slightly soluble in water.	[2] [9]
Stability	Sensitive to light and air. Decomposes slowly on exposure to light. Solutions in acetone are stable for months, while solutions in alcohols are usable for 1-2 weeks.	[1] [9] [10]
Storage	Store in a cool, dry, well-ventilated area, protected from light. Keep container tightly closed.	[9] [10]
Safety	Causes skin and serious eye irritation. May cause respiratory irritation.	[10]

Experimental Protocols

Protocol 1: 0.25% (w/v) 1,5-Diphenylcarbazide in Acetone with Sulfuric Acid

This protocol is commonly used for the determination of hexavalent chromium.

Materials:

- **1,5-Diphenylcarbazide** (CAS No. 140-22-7)
- Acetone, reagent grade
- Sulfuric Acid (H₂SO₄), concentrated
- Deionized water
- Volumetric flasks
- Graduated cylinders
- Analytical balance

Procedure:

- Prepare 3M Sulfuric Acid: Slowly add 16.7 mL of concentrated sulfuric acid to approximately 80 mL of deionized water in a 100 mL volumetric flask, while cooling the flask in an ice bath. Allow the solution to cool to room temperature and then dilute to the mark with deionized water.
- Prepare 0.25% (w/v) DPC Solution:
 - Weigh 0.125 g of **1,5-Diphenylcarbazide**.[\[5\]](#)
 - Dissolve the weighed DPC in 50 mL of acetone in a 50 mL volumetric flask.[\[5\]](#)
- Prepare the Final Reagent:

- In a separate container, mix 33 mL of the 0.25% DPC solution with 17 mL of 3M sulfuric acid.[\[5\]](#)
- Storage: Store the final reagent solution at 4°C, protected from light by wrapping the container in aluminum foil.[\[5\]](#)

Protocol 2: 0.5% (w/v) 1,5-Diphenylcarbazide in Acetone

This is another widely used preparation for chromium analysis.

Materials:

- **1,5-Diphenylcarbazide**
- Acetone, reagent grade
- Volumetric flask (100 mL)
- Analytical balance

Procedure:

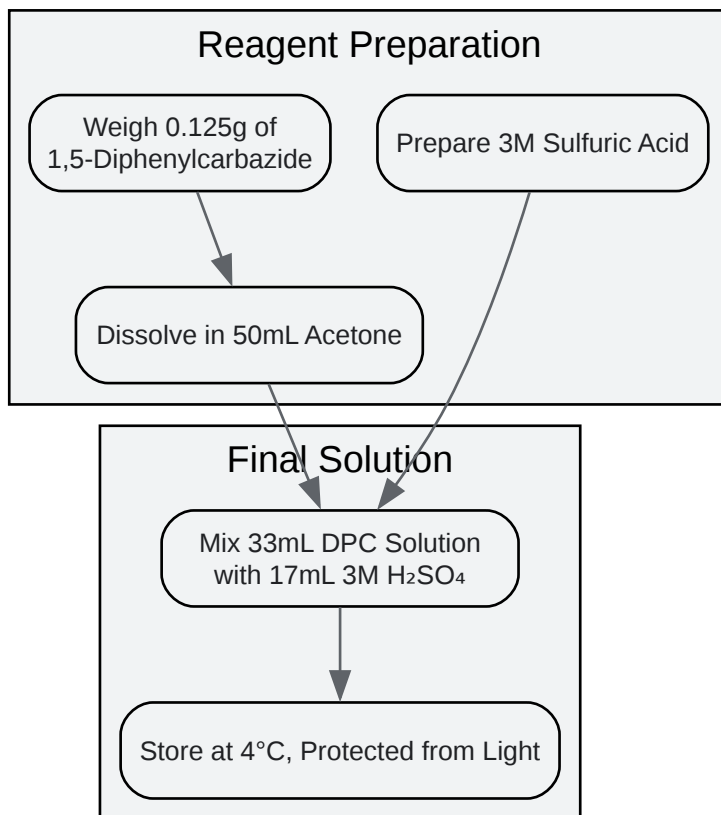
- Weigh 0.5 g of **1,5-Diphenylcarbazide**.[\[6\]](#)
- Transfer the weighed DPC into a 100 mL volumetric flask.
- Add a small amount of acetone to dissolve the solid.
- Once dissolved, bring the volume up to 100 mL with acetone.[\[6\]](#)
- Mix the solution thoroughly.

Note: For certain applications, dilution with distilled water may be necessary to prevent interference from the acetone or to ensure the solubility of inorganic metal salts in the sample.
[\[6\]](#)

Visualizations

Experimental Workflow for DPC Solution Preparation

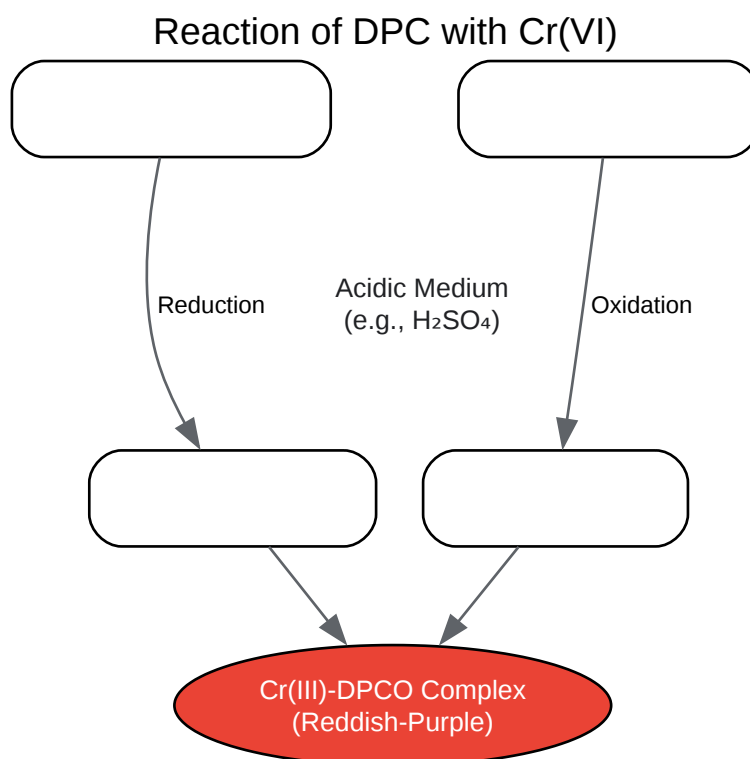
Workflow for Preparing 0.25% DPC Solution



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Caption: Workflow for preparing 0.25% DPC solution.

Reaction Pathway of DPC with Hexavalent Chromium



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Caption: Reaction of DPC with hexavalent chromium.

Analytical Application: Determination of Hexavalent Chromium

The prepared **1,5-Diphenylcarbazide** solution is used in the colorimetric determination of Cr(VI). The general procedure involves mixing the acidic DPC reagent with a sample containing Cr(VI). The resulting reddish-purple complex is then measured spectrophotometrically at a wavelength of approximately 540 nm.[3][5] The intensity of the color is directly proportional to the concentration of hexavalent chromium in the sample.[8]

General Analytical Procedure:

- Prepare a series of Cr(VI) standards of known concentrations.
- To a fixed volume of each standard and the unknown sample, add the prepared DPC reagent. A common ratio is 1 part sample to 2 or 3 parts DPC reagent.[5]

- Allow the color to develop for a specific time, typically 5 to 10 minutes.[8]
- Measure the absorbance of the solutions at 540 nm using a spectrophotometer.
- Plot a calibration curve of absorbance versus Cr(VI) concentration for the standards.
- Determine the concentration of Cr(VI) in the unknown sample by comparing its absorbance to the calibration curve.

The reaction is stable for a significant period, with studies showing no significant differences in the colored complex for up to 180 minutes.[3][11] This method is highly selective for Cr(VI) in the presence of other metals.[12]

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